

3-Chloro-5-methoxybenzoic acid structural information

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Compound of Interest

Compound Name: 3-Chloro-5-methoxybenzoic acid

CAS No.: 82477-67-6

Cat. No.: B1367298

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An In-Depth Technical Guide to **3-Chloro-5-methoxybenzoic Acid**: Properties, Synthesis, and Applications

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-Chloro-5-methoxybenzoic acid** (CAS No: 82477-67-6), a pivotal chemical intermediate in the fields of pharmaceutical and agrochemical development. The document elucidates the compound's core structural and physicochemical properties, supported by key identifiers and experimental data. A detailed, field-proven protocol for its synthesis via Grignard reaction is presented, emphasizing the causal relationships behind procedural steps. Furthermore, this guide explores the compound's significant applications as a versatile building block in medicinal chemistry and materials science. Safety protocols and handling requirements are detailed to ensure self-validating and safe laboratory practices. This document is intended as an essential resource for researchers, chemists, and drug development professionals.

Core Structural and Physicochemical Profile

3-Chloro-5-methoxybenzoic acid is an aromatic carboxylic acid distinguished by a benzene ring substituted with a chloro group, a methoxy group, and a carboxylic acid group at positions 3, 5, and 1, respectively. This substitution pattern imparts a unique reactivity profile, making it a valuable precursor in multi-step organic syntheses.^{[1][2]} The presence of both an electron-withdrawing chloro group and an electron-donating methoxy group influences the aromatic ring's reactivity and the acidity of the carboxylic acid.

Chemical Structure and Identifiers

The foundational structure of the molecule is key to its function in synthetic chemistry.

Caption: Molecular Structure of **3-Chloro-5-methoxybenzoic acid**.

The compound is systematically identified by various chemical registry numbers and notations that ensure unambiguous recognition in global databases.

Identifier	Value	Source(s)
CAS Number	82477-67-6	^{[1][2][3][4]}
Molecular Formula	C ₈ H ₇ ClO ₃	^{[1][2][3]}
Molecular Weight	186.59 g/mol	^{[1][2][4]}
IUPAC Name	3-chloro-5-methoxybenzoic acid	^[3]
InChI Key	RRVHCVOVXPMKGF-UHFFFAOYSA-N	^{[2][3][4]}
Canonical SMILES	<chem>COC1=CC(=CC(=C1)C(=O)O)Cl</chem>	^{[2][3]}
PubChem CID	12909341	^{[1][2]}

Physicochemical Properties

The physical properties of **3-Chloro-5-methoxybenzoic acid** are critical for determining appropriate solvents, reaction conditions, and storage protocols. The compound is a solid at room temperature and exhibits moderate solubility in water.^[2]

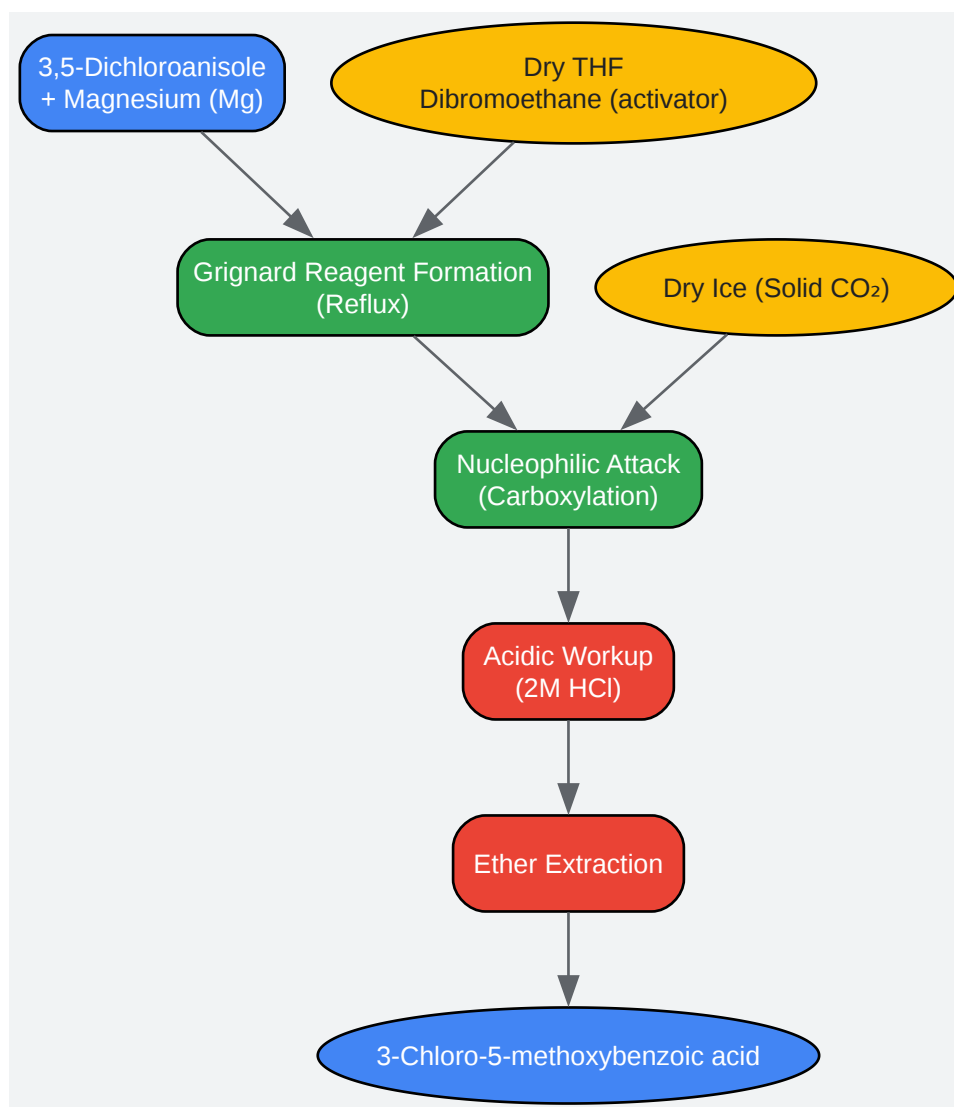
Property	Value	Source(s)
Appearance	White to tan or brown solid/powder	^{[1][2][3]}
Melting Point	171 - 177 °C	^{[1][3][4]}
pKa (Predicted)	3.71 ± 0.10	^[2]
Storage Temperature	2 - 8 °C	^{[1][2][4]}
Solubility	Moderate solubility in water	^[2]

Synthesis Protocol: Grignard Reaction of 3,5-Dichloroanisole

The synthesis of **3-Chloro-5-methoxybenzoic acid** is reliably achieved through the carboxylation of a Grignard reagent formed from 3,5-dichloroanisole.^[5] This method is effective because it allows for the selective formation of a carbon-carbon bond at one of the chloro-substituted positions.

Synthesis Workflow

The overall transformation involves the formation of an organomagnesium intermediate, which then acts as a nucleophile to attack carbon dioxide.



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Caption: Workflow for the synthesis of **3-Chloro-5-methoxybenzoic acid**.

Step-by-Step Methodology

This protocol requires anhydrous conditions to prevent the quenching of the highly reactive Grignard reagent.

Materials:

- 3,5-Dichloroanisole
- Magnesium (Mg) turnings

- Dry Tetrahydrofuran (THF)
- Dibromoethane
- Dry Ice (solid Carbon Dioxide)
- 2 M Hydrochloric acid (HCl)
- Ether
- Nitrogen gas supply

Procedure:

- **Initiation of Grignard Reagent:** In a flame-dried, round-bottomed flask under a nitrogen atmosphere, dissolve 3,5-dichloroanisole (146 mmol) in dry tetrahydrofuran (100 mL).^[5]
- **Activation:** Add pre-treated magnesium shavings (200 mmol) and a catalytic amount of dibromoethane (10 mmol) to initiate the reaction.^[5] The dibromoethane cleans the magnesium surface, facilitating the reaction.
- **Formation:** Reflux the reaction mixture for 2 hours. The disappearance of magnesium indicates the formation of the Grignard reagent.^[5]
- **Carboxylation:** Cool the reaction mixture and slowly add crushed dry ice (solid CO₂) in batches.^[5] The Grignard reagent acts as a potent nucleophile, attacking the electrophilic carbon of CO₂. An excess of dry ice is used to drive the reaction to completion.
- **Quenching and Workup:** Once all the dry ice has sublimated and reacted, carefully pour the reaction mixture into a beaker containing ice and 2 M hydrochloric acid (400 mL).^[5] This step protonates the carboxylate salt formed and neutralizes any remaining Grignard reagent.
- **Extraction and Isolation:** Transfer the mixture to a separatory funnel and extract the product into ether (300 mL).^[5] The organic layer is then washed, dried over sodium sulfate, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The resulting solid, **3-chloro-5-methoxybenzoic acid**, can be further purified by recrystallization to achieve high purity (typically >97%).^{[3][4]}

Key Applications in Research and Development

3-Chloro-5-methoxybenzoic acid is not an end-product itself but rather a crucial starting material. Its trifunctional nature provides a versatile scaffold for building molecular complexity.

[1]

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of various pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[1] The chloro and methoxy groups can be leveraged to modulate the pharmacokinetic and pharmacodynamic properties of the final active pharmaceutical ingredient (API).[6]
- **Agrochemicals:** The compound is utilized in the formulation of herbicides and pesticides.[1] Its structural motifs are incorporated into larger molecules designed to interact with specific biological targets in weeds or pests.
- **Biochemical Research:** In a laboratory setting, this chemical is used in studies involving enzyme inhibition and receptor binding, contributing to a deeper understanding of biological processes and disease mechanisms.[1] For example, a related compound, 3-Chloro-5-hydroxybenzoic acid, is a known selective agonist of the lactate receptor GPR81, highlighting the utility of this chemical class in probing biological systems.[7]
- **Material Science:** Researchers are exploring its potential in creating advanced polymers and coatings, where its incorporation can enhance durability and resistance to degradation.[1]

Safety, Handling, and Toxicological Profile

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **3-Chloro-5-methoxybenzoic acid**.

Hazard Classification

The compound is classified as acutely toxic and an irritant.[1][4]

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H301	Toxic if swallowed	[4]
Skin Irritation	H315	Causes skin irritation	[4][8][9]
Eye Irritation	H319	Causes serious eye irritation	[4][8][9]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[4][10]

Recommended Handling Procedures

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields or a face shield, and a lab coat.[4][9][10] Use a dust mask or respirator approved under standards like NIOSH (US) or CEN (EU).[4][10]
- **Engineering Controls:** Handle only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.[8][9]
- **First Aid Measures:**
 - **If Inhaled:** Remove the person to fresh air and keep comfortable for breathing.[8][10]
 - **If on Skin:** Wash with plenty of soap and water. Remove contaminated clothing.[8][11]
 - **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[8][11]
 - **If Swallowed:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[4][10]
- **Storage and Disposal:** Store in a tightly closed container in a dry, cool, and well-ventilated place between 2-8°C.[1][4][8] Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8]

Conclusion

3-Chloro-5-methoxybenzoic acid stands as a compound of significant utility in synthetic chemistry. Its well-defined structure and predictable reactivity make it an indispensable building block for creating novel molecules with valuable applications in medicine, agriculture, and material science. The synthetic protocols for its preparation are robust and scalable. However, its toxic and irritant properties necessitate rigorous safety measures during handling and use. This guide provides the foundational knowledge required for professionals to effectively and safely utilize this versatile chemical intermediate in their research and development endeavors.

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